

# A Technical Guide to (Diethylamino)acetone: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: (Diethylamino)acetone

Cat. No.: B156032

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## Abstract

**(Diethylamino)acetone**, a versatile organic compound, serves as a key intermediate in various synthetic pathways. This technical guide provides a comprehensive overview of its fundamental molecular characteristics, physicochemical properties, and established synthetic routes. By consolidating structural data, spectroscopic insights, and procedural knowledge, this document aims to equip researchers and drug development professionals with the foundational information required for its effective application in experimental design and chemical manufacturing.

## Chemical Identity and Molecular Structure

**(Diethylamino)acetone**, systematically named 1-(diethylamino)propan-2-one according to IUPAC nomenclature, is a functionalized ketone.<sup>[1][2]</sup> Its core structure consists of a propane backbone, substituted with a ketone group at the second carbon and a diethylamino group at the first carbon.

The molecular formula for this compound is  $C_7H_{15}NO$ .<sup>[3][4]</sup> This composition corresponds to a molecular weight of approximately 129.20 g/mol.<sup>[2][4][5]</sup> The presence of both a tertiary amine and a ketone functional group within the same molecule imparts a unique reactivity profile, making it a valuable building block in organic synthesis.

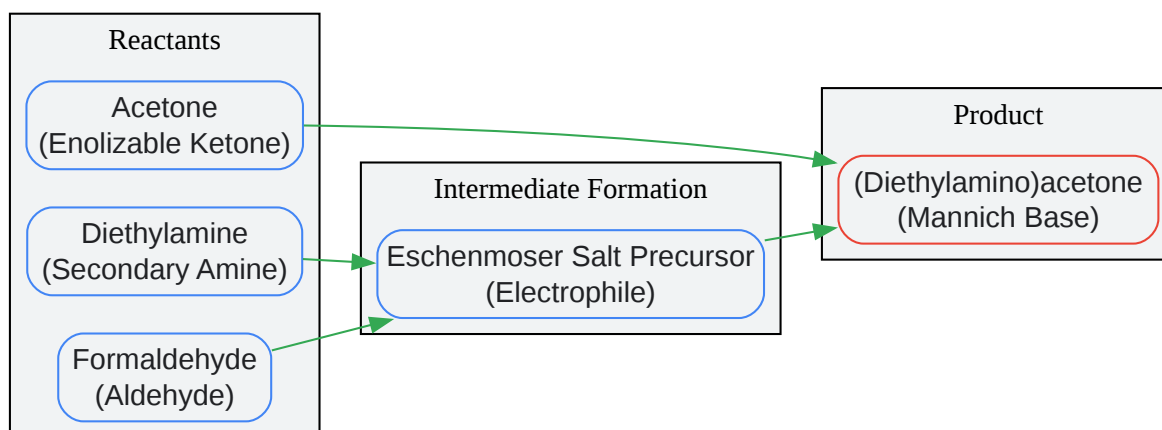
Several synonyms are used in literature and commercial listings, including:

- 1-(**Diethylamino**)acetone[1][3]
- 1-(diethylamino)propan-2-one[1][3]
- N,N-Diethylaminoacetone[6]
- 1-Diethylamino-2-propanone[3][6]

The compound is uniquely identified by its CAS Number: 1620-14-0.[1][2][4]

## Structural Visualization

The two-dimensional structure of **(Diethylamino)acetone** highlights the spatial relationship between the diethylamino moiety and the acetyl group. The nitrogen atom is bonded to two ethyl groups and a methylene bridge, which in turn is connected to the carbonyl carbon of the acetone unit.



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Caption: Conceptual workflow of the Mannich Reaction for synthesis.

## Exemplar Protocol (Based on Mannich Reaction Principles)

While a specific protocol for **(Diethylamino)acetone** is proprietary to manufacturers, a representative procedure based on the synthesis of analogous Mannich bases, such as 1-diethylamino-3-butanone, provides a validated framework. [7] Objective: To synthesize a Mannich base via the condensation of an amine, formaldehyde, and a ketone.

### Materials:

- Diethylamine hydrochloride
- Paraformaldehyde (as a source of formaldehyde)
- Acetone (serves as both reactant and solvent)
- Methanol (co-solvent)
- Concentrated Hydrochloric Acid (catalyst)
- Sodium Hydroxide (for neutralization)
- Ether (for extraction)
- Saturated Sodium Chloride Solution (for washing)

### Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, combine diethylamine hydrochloride, paraformaldehyde, acetone, methanol, and a catalytic amount of concentrated hydrochloric acid. [7]2. **Reflux:** Heat the mixture to a moderate reflux. The reaction progress can be monitored by thin-layer chromatography (TLC). A typical reaction time might be several hours (e.g., 12 hours as in a related synthesis). [7]3. **Workup - Neutralization:** After cooling the reaction mixture, neutralize the acidic catalyst by adding a cold solution of sodium hydroxide. This step deprotonates the amine, rendering the product soluble in organic solvents.

- Extraction: Extract the aqueous mixture with several portions of ether to transfer the organic product into the ether layer. [7]5. Washing: Combine the organic extracts and wash them with a saturated sodium chloride solution to remove water and water-soluble impurities. [7]6. Drying and Concentration: Dry the ether layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by vacuum distillation to yield the final, pure **(Diethylamino)acetone**. [7] This self-validating protocol includes extraction and purification steps that ensure the isolation of the target compound, which can be confirmed through standard analytical techniques like NMR, IR, and mass spectrometry.

## Applications in Research and Development

As a functionalized intermediate, **(Diethylamino)acetone** is a precursor in the synthesis of more complex molecules. Its tertiary amine can act as a base or nucleophile, while the ketone moiety can undergo a wide range of carbonyl chemistry, including reductions, reductive aminations, and aldol-type reactions. These dual functionalities make it a valuable component in the synthesis of:

- Pharmaceutical active ingredients (APIs)
- Dyes and colorants [3]\* Corrosion inhibitors and antibacterial agents [3]\* Catalysts for metal coating processes [3]

## References

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